

3-Oxohexanoic Acid as a Primary Metabolite: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Oxohexanoic acid

Cat. No.: B1215524

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Abstract

3-Oxohexanoic acid, a medium-chain keto acid, is a primary metabolite integral to core cellular processes.^{[1][2]} As an intermediate in fatty acid biosynthesis, it plays a fundamental role in the anabolic construction of lipids essential for energy storage, membrane structure, and signaling.^{[1][2]} This technical guide provides a comprehensive overview of **3-oxohexanoic acid**, detailing its position in metabolic pathways, presenting methodologies for its analysis, and summarizing the current state of quantitative data. This document is intended for researchers, scientists, and drug development professionals engaged in the study of metabolic pathways and related disorders.

Introduction

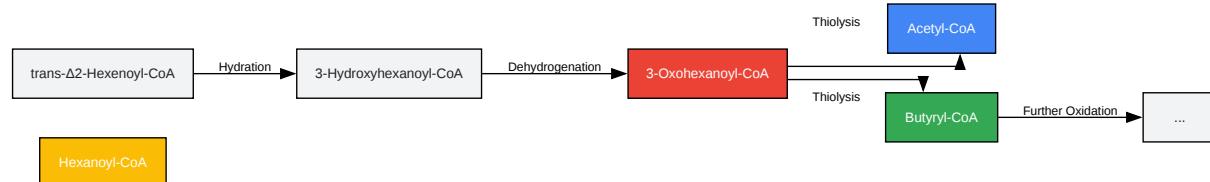
3-Oxohexanoic acid, also known as 3-ketohexanoic acid, is a six-carbon beta-keto acid.^[3] It is a naturally occurring molecule in eukaryotes, from yeast to humans.^{[1][4]} As a primary metabolite, **3-oxohexanoic acid** is directly involved in normal growth, development, and reproduction.^[1] Its key role is as an intermediate in the de novo synthesis of fatty acids.^{[1][3]} While it is a transient species in this pathway, its study offers insights into the regulation of lipid metabolism. Furthermore, the detection of **3-oxohexanoic acid** in various biological matrices has implications for biomarker discovery.^{[1][4]}

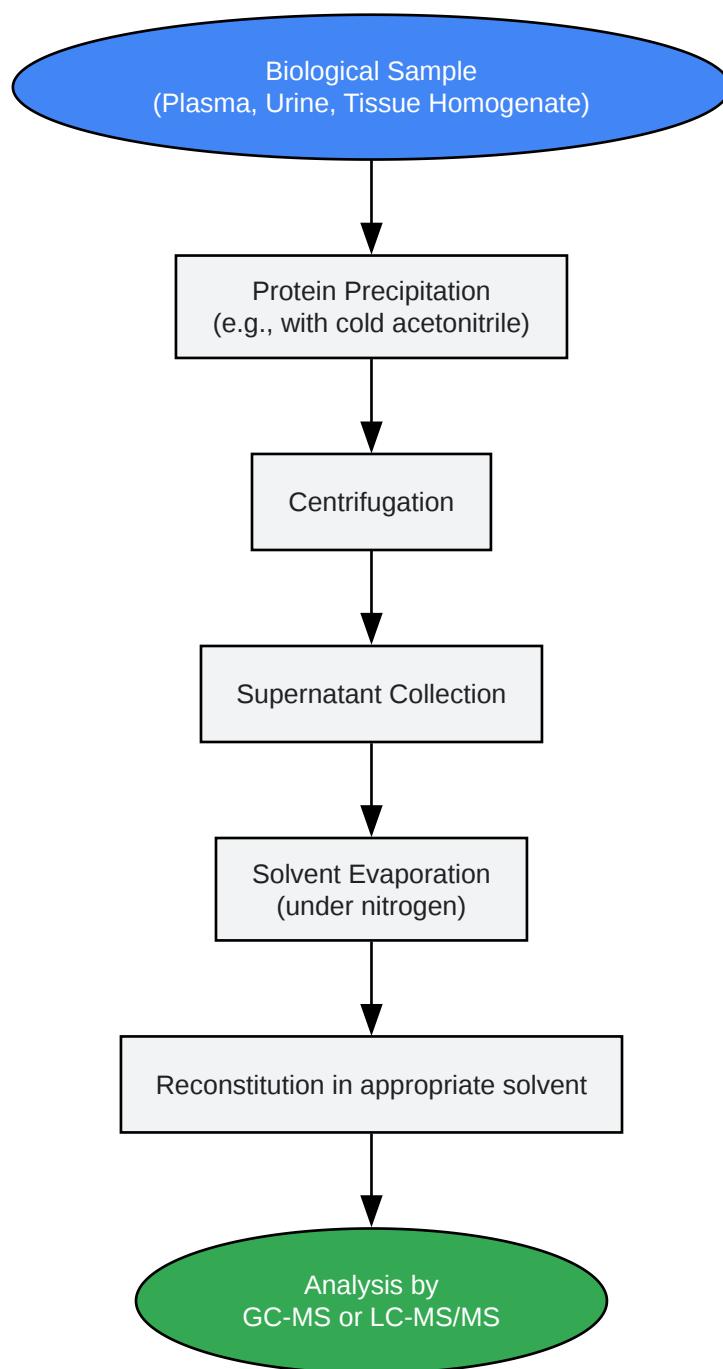
Metabolic Pathways Involving 3-Oxohexanoic Acid

3-Oxohexanoic acid is a key intermediate in two central metabolic pathways: fatty acid biosynthesis and beta-oxidation.

Fatty Acid Biosynthesis

In the cytoplasm, fatty acid synthases catalyze the creation of fatty acids from acetyl-CoA and malonyl-CoA.^{[5][6]} **3-Oxohexanoic acid**, in its acyl carrier protein (ACP) or coenzyme A (CoA) activated form (3-oxohexanoyl-ACP/CoA), is an early intermediate in the iterative elongation of the fatty acid chain.





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